

Dess-Martin Periodinane: A Comprehensive Technical Guide for Synthetic Chemistry

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Compound of Interest

Compound Name: Dess-Martin periodinane

Cat. No.: B144149

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Abstract

Dess-Martin periodinane (DMP) is a hypervalent iodine reagent renowned for its mild and selective oxidation of primary and secondary alcohols to aldehydes and ketones, respectively. Its operational simplicity, neutral pH conditions, and broad functional group tolerance have established it as a staple in modern organic synthesis, particularly in the context of complex molecule synthesis relevant to drug discovery and development. This guide provides an in-depth overview of the physicochemical properties, mechanism of action, experimental protocols, and safety considerations associated with DMP.

Physicochemical Properties

Dess-Martin periodinane, systematically named 1,1,1-tris(acetyloxy)-1,1-dihydro-1,2-benziodoxol-3(1H)-one, is a white, crystalline solid.^{[1][2]} Its key properties are summarized in the table below. The acetate groups enhance its solubility in common organic solvents compared to its precursor, 2-iodoxybenzoic acid (IBX), making it a more versatile reagent in solution-phase chemistry.^[2]

Property	Value
Molecular Formula	C13H13IO8[3][4]
Molecular Weight	424.14 g/mol [1][2][3][4]
Appearance	White powder, chips, or crystals[1][2]
Melting Point	130–133 °C[2]
CAS Number	87413-09-0[2][3]
Density	1.362 g/cm ³ (solid)[1]
Solubility	Soluble in dichloromethane (DCM), chloroform, and other common organic solvents.

Mechanism of Action: The Dess-Martin Oxidation

The oxidation of an alcohol with DMP proceeds through a ligand exchange mechanism followed by an intramolecular elimination. The process is initiated by the substitution of an acetate ligand on the iodine center with the alcohol substrate. Subsequently, an acetate ion acts as a base to abstract the α -proton from the alcohol, leading to a concerted elimination that forms the carbonyl compound, the reduced iodinane byproduct, and acetic acid.[1]

Figure 1: Simplified workflow of the Dess-Martin Oxidation mechanism.

Experimental Protocols

The following protocols are representative examples for the oxidation of primary and secondary alcohols using **Dess-Martin periodinane**. It is crucial to perform reactions under an inert atmosphere (e.g., nitrogen or argon) and with anhydrous solvents to prevent decomposition of the reagent and ensure optimal yields.

General Protocol for Oxidation of a Secondary Alcohol to a Ketone

This procedure is adapted from established methodologies in organic synthesis.[2]

Materials:

- Secondary alcohol (1.0 equivalent)
- **Dess-Martin periodinane** (1.5 - 1.8 equivalents)
- Anhydrous dichloromethane (DCM) to make a 0.1 M solution
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, and inert atmosphere setup

Procedure:

- **Reaction Setup:** Dissolve the secondary alcohol (1.0 equiv.) in anhydrous DCM (to a concentration of 0.1 M) in a round-bottom flask under an inert atmosphere.
- **Addition of DMP:** To the stirred solution, add **Dess-Martin periodinane** (1.8 equiv.) portion-wise at room temperature. The reaction is often mildly exothermic. For sensitive substrates, the addition can be performed at 0 °C.
- **Reaction Monitoring:** Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). Reactions are typically complete within 1-16 hours.
- **Workup:** Upon completion, dilute the reaction mixture with an equal volume of diethyl ether. Quench the reaction by adding a 1:1 mixture of saturated aqueous NaHCO_3 and saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$. Stir vigorously until the two phases are clear.
- **Extraction:** Separate the organic layer. Extract the aqueous layer twice with diethyl ether or DCM.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude ketone.

- Purification: Purify the crude product by flash column chromatography on silica gel as needed.

Protocol for Oxidation of a Primary Alcohol to an Aldehyde

This protocol is a slight modification of the general procedure to minimize overoxidation, particularly for sensitive aldehydes.^[2]

Materials:

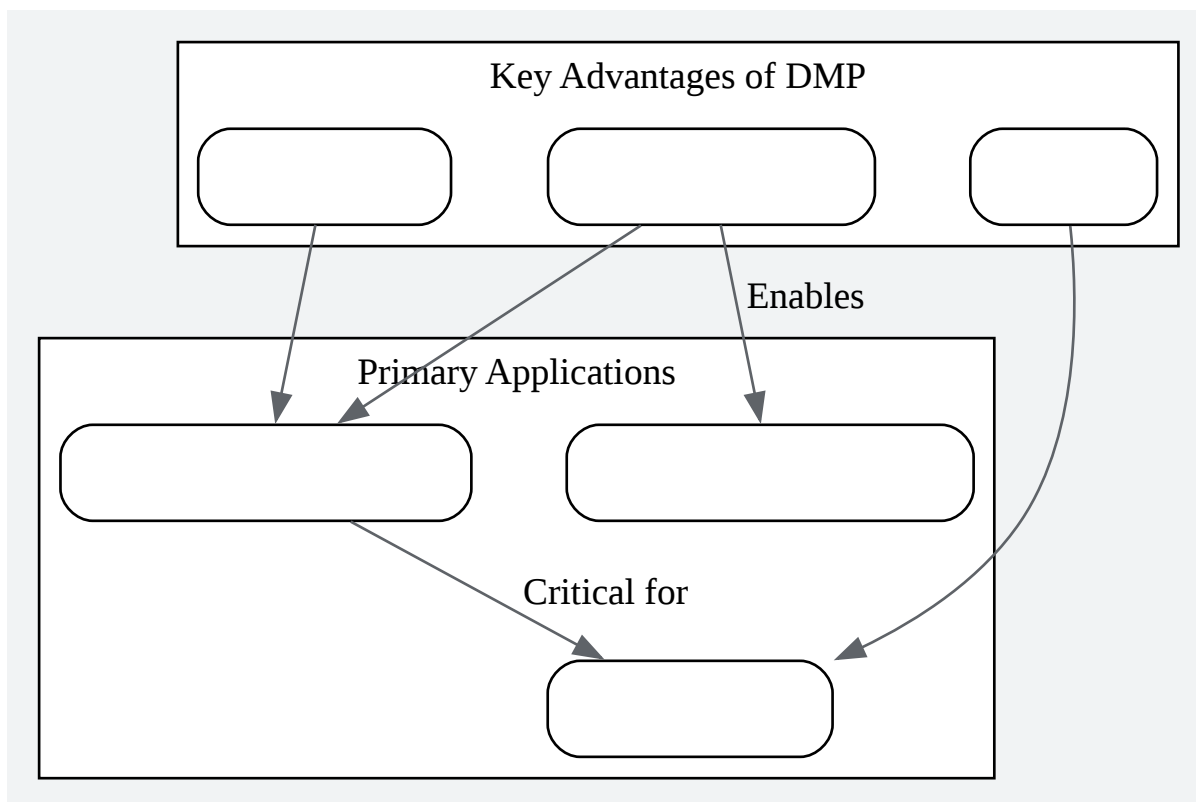
- Primary alcohol (1.0 equivalent)
- **Dess-Martin periodinane** (1.2 - 1.5 equivalents)
- Anhydrous dichloromethane (DCM)
- Buffer (optional, e.g., pyridine, 1-2 equivalents)
- Standard workup reagents as listed in section 3.1

Procedure:

- Reaction Setup: Dissolve the primary alcohol (e.g., 27.6 mmol) in anhydrous DCM (e.g., 150 mL) in a flask under an inert atmosphere. Cool the solution to 0 °C using an ice bath.
- Addition of DMP: Add **Dess-Martin periodinane** (e.g., 33.2 mmol, 1.2 equiv.) to the cooled, stirred solution.^[2] For acid-sensitive substrates, a mild non-nucleophilic base like pyridine can be added to buffer the acetic acid generated during the reaction.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until TLC or LC-MS analysis indicates complete consumption of the starting material.
- Workup and Purification: Follow the workup and purification steps as described in section 3.1.

Applications in Research and Drug Development

The mildness and high chemoselectivity of the Dess-Martin oxidation make it an invaluable tool in the synthesis of complex natural products and active pharmaceutical ingredients (APIs). It tolerates a wide array of sensitive functional groups that are often incompatible with harsher, chromium-based or Swern-type oxidation conditions. This allows for the late-stage oxidation of advanced intermediates in a synthetic sequence, which is a critical advantage in drug development campaigns.



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Figure 2: Relationship between DMP advantages and its core applications.

Safety and Handling

Dess-Martin periodinane is a powerful oxidizing agent and should be handled with care.

- **Explosive Potential:** DMP is known to be potentially explosive, especially upon heating under confinement or on a large scale.[2] It is recommended to avoid scaling up reactions beyond a few grams without appropriate safety precautions.
- **Irritant:** The reagent is an irritant to the skin, eyes, and respiratory system.

- Storage: DMP is sensitive to moisture and light. It should be stored at reduced temperatures (e.g., -20 °C), under an inert atmosphere (nitrogen or argon), and in a tightly sealed container.[3]

Always handle **Dess-Martin periodinane** in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

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